

Commercial suppliers and availability of 3-Allyloxy-1,2-propanediol for research

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Compound of Interest

Compound Name: 3-Allyloxy-1,2-propanediol

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A Technical Guide to 3-Allyloxy-1,2-propanediol for Research Applications

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **3-Allyloxy-1,2-propanediol**, a versatile chemical intermediate, with a focus on its commercial availability for research and detailed experimental applications. This document is intended to serve as a valuable resource for researchers and professionals in drug development and materials science.

Commercial Availability

3-Allyloxy-1,2-propanediol (CAS No. 123-34-2), also known as Glycerol α -monoallyl ether, is readily available from a variety of commercial suppliers catering to the research and development sector. The compound is typically offered in various quantities and purity levels to suit diverse experimental needs. Below is a summary of prominent suppliers and their product specifications.

| Supplier | Product/CAS No. | Available Quantities | Purity | Notes |
|-------------------------------------|---------------------|----------------------|-----------------|---|
| Sigma-Aldrich | 251739 | 500 g | 99% | Marketed for synthesis and can be used as a monomer in polymerization. [1] [2] |
| Santa Cruz Biotechnology | CAS 123-34-2 | Custom | --- | Offered as a biochemical for proteomics research. [3] |
| TCI America (via Fisher Scientific) | G018925G, G0189500G | 25 g, 500 g | ≥99.0% (GC) | --- |
| Lab Pro Inc. | G0189-25G | 25 g | Min. 99.0% (GC) | --- |
| Haihang Industry | CAS 123-34-2 | 25 kg, 200 kg | ≥98% | Available in bulk quantities. [4] |

Key Physicochemical Properties

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₆ H ₁₂ O ₃ |
| Molecular Weight | 132.16 g/mol |
| Appearance | Clear, colorless to light yellow liquid [4] |
| Boiling Point | 142 °C at 28 mmHg [2] |
| Density | 1.068 g/mL at 25 °C [2] |
| Refractive Index | n _{20/D} 1.462 (lit.) [2] |
| Solubility | Soluble in water |

Experimental Applications and Protocols

3-Allyloxy-1,2-propanediol is a multifunctional monomer containing both allyl and hydroxyl functional groups.^[1] This unique structure allows for its incorporation into a wide range of polymeric materials and as a building block in the synthesis of functional lipids for drug delivery applications.

Synthesis of Functional Polymers

The presence of a reactive double bond and two hydroxyl groups makes **3-Allyloxy-1,2-propanediol** a valuable monomer for the synthesis of polyesters, polyurethanes, and epoxy resins.^[4] The allyl group can undergo copolymerization with various vinyl monomers, while the hydroxyl groups can be used to graft the molecule onto polymer backbones.^[4]

Generalized Protocol for Free-Radical Polymerization:

While a specific, detailed protocol for the homopolymerization of **3-Allyloxy-1,2-propanediol** is not readily available in the reviewed literature, a general procedure for free-radical polymerization of allyl monomers can be adapted.

Materials:

- **3-Allyloxy-1,2-propanediol** (monomer)
- A free-radical initiator (e.g., azobisisobutyronitrile (AIBN) or benzoyl peroxide)
- An appropriate solvent (e.g., toluene or dioxane)
- Nitrogen or Argon gas for inert atmosphere

Procedure:

- In a reaction flask equipped with a condenser and a magnetic stirrer, dissolve **3-Allyloxy-1,2-propanediol** in the chosen solvent.
- De-gas the solution by bubbling with nitrogen or argon for 15-30 minutes to remove oxygen, which can inhibit polymerization.

- Add the free-radical initiator to the reaction mixture. The amount will depend on the desired molecular weight and polymerization rate.
- Heat the reaction mixture to the appropriate temperature for the chosen initiator (typically 60-80 °C for AIBN).
- Maintain the reaction under an inert atmosphere and stir for the desired period (several hours to overnight), monitoring the progress by techniques such as NMR or by observing the increase in viscosity.
- To terminate the polymerization, cool the reaction mixture to room temperature.
- Precipitate the polymer by pouring the reaction mixture into a non-solvent (e.g., cold methanol or hexane).
- Collect the polymer by filtration and dry under vacuum.

Characterization: The resulting polymer can be characterized by Gel Permeation Chromatography (GPC) to determine its molecular weight and polydispersity, and by NMR and FTIR spectroscopy to confirm its chemical structure.

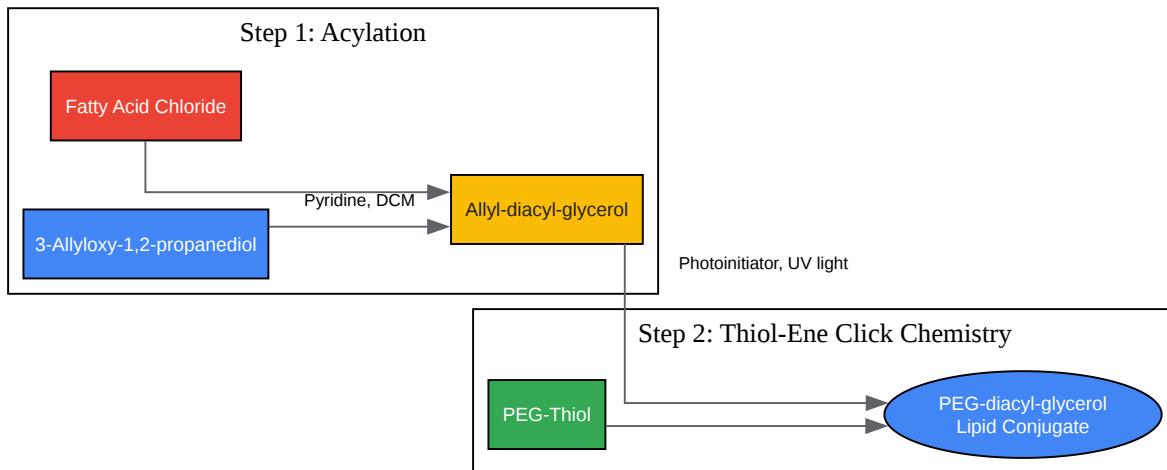
Application in Drug Delivery: Synthesis of PEG-Lipid Conjugates

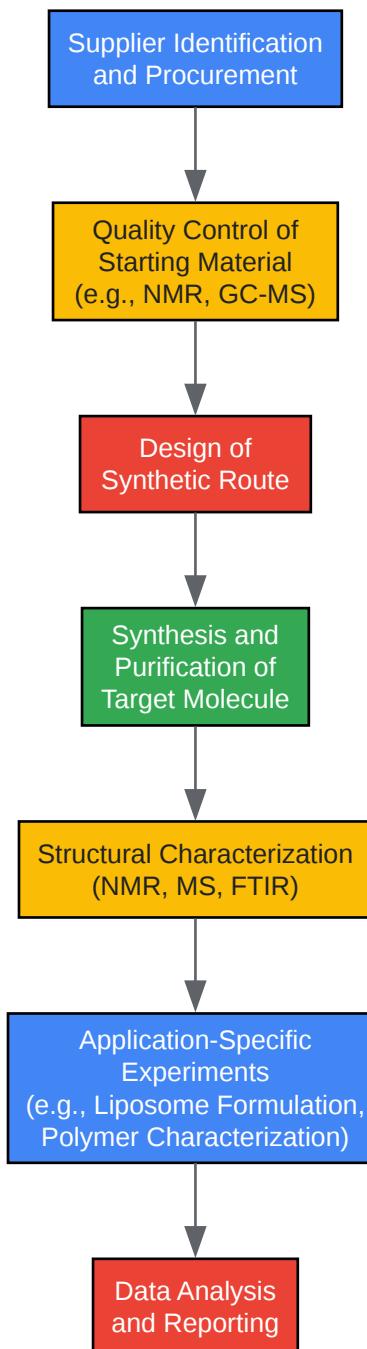
3-Allyloxy-1,2-propanediol serves as a precursor for the glycerol backbone in the synthesis of Poly(ethylene glycol)-lipid conjugates (PEG-lipids). These conjugates are crucial for creating "stealth" liposomes, which have prolonged circulation times in the body, enhancing drug delivery to target tissues.

While a direct, step-by-step protocol starting from **3-Allyloxy-1,2-propanediol** for the synthesis of a specific PEG-lipid conjugate is not explicitly detailed in the surveyed literature, a conceptual workflow can be outlined based on established chemical principles for the synthesis of similar molecules.

Conceptual Synthetic Pathway for a PEG-Lipid Conjugate:

This hypothetical pathway involves a two-step process: first, the attachment of lipid tails to the diol of **3-Allyloxy-1,2-propanediol**, followed by the modification of the allyl group to attach the PEG chain.





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